

Commercial Suppliers of Chlorpyrifos methyl-d6: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorpyrifos methyl-d6

Cat. No.: B12424245

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For researchers, scientists, and professionals in drug development requiring high-purity deuterated standards, **Chlorpyrifos methyl-d6** is a critical internal standard for the accurate quantification of Chlorpyrifos methyl. This technical guide provides an in-depth overview of commercial suppliers, available product specifications, and a representative experimental protocol for its use.

Supplier and Product Specifications

A survey of commercial suppliers indicates that **Chlorpyrifos methyl-d6** is readily available, primarily as a solution in various organic solvents. The chemical purity is consistently high across major suppliers, though detailed isotopic enrichment data is not always explicitly stated.

Supplier	Product Name	Catalog Number	Formulation	Chemical Purity	Isotopic Purity (Atom %D)	CAS Number
A Chemtek	Chlorpyrifos-methyl-d6 Solution in Methanol	MSK20100-100M	100 µg/mL in Methanol	≥98%	Not Specified	2083629-84-7[1]
Cambridge Isotope Laboratories, Inc.	Chlorpyrifos-methyl (dimethyl-D ₆ , 98%) 100 µg/mL in nonane	DLM-7153-1.2	100 µg/mL in Nonane	98%	Not Specified	2083629-84-7[2]
HPC Standards Inc.	D6-Chlorpyrifos-methyl	676539	100 µg/mL in Acetone	Not Specified	Not Specified	2083629-84-7[3]
LGC Standards	Chlorpyrifos-methyl-d6	TRC-C425332	Neat	Not Specified	Not Specified	2083629-84-7
PubChem	Chlorpyrifos-methyl D6	-	Not Applicable	98%	98 atom %D	Not Applicable[4]

Experimental Protocol: Quantification of Chlorpyrifos methyl in Vegetable Matrices using GC-MS/MS with Chlorpyrifos methyl-d6 as an Internal Standard

The following is a representative protocol synthesized from established methodologies for the analysis of chlorpyrifos in complex matrices, adapted for the use of **Chlorpyrifos methyl-d6**. [5]

[\[6\]](#)[\[7\]](#)

Sample Preparation and Extraction

- Homogenization: Homogenize 10 g of the vegetable sample.
- Extraction:
 - Place the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetone.
 - Spike the sample with a known concentration of **Chlorpyrifos methyl-d6** internal standard solution.
 - Vortex vigorously for 5 minutes.
 - Centrifuge at 4000 rpm for 10 minutes.
 - Collect the acetone supernatant.
 - Repeat the extraction step with another 10 mL of acetone.
 - Combine the supernatants.
- Concentration: Concentrate the combined acetone extracts to near dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the residue in 1 mL of a suitable solvent (e.g., hexane or ethyl acetate) for cleanup.

Sample Cleanup (Solid-Phase Extraction - SPE)

- Cartridge Conditioning: Condition a Florisil SPE cartridge by passing 5 mL of hexane through it.
- Sample Loading: Load the reconstituted sample extract onto the conditioned SPE cartridge.

- Washing: Wash the cartridge with 5 mL of a hexane/acetone mixture (e.g., 95:5 v/v) to remove interferences.
- Elution: Elute the target analytes (Chlorpyrifos methyl and **Chlorpyrifos methyl-d6**) with 10 mL of a more polar solvent mixture (e.g., hexane/acetone 80:20 v/v).
- Final Concentration: Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.

GC-MS/MS Analysis

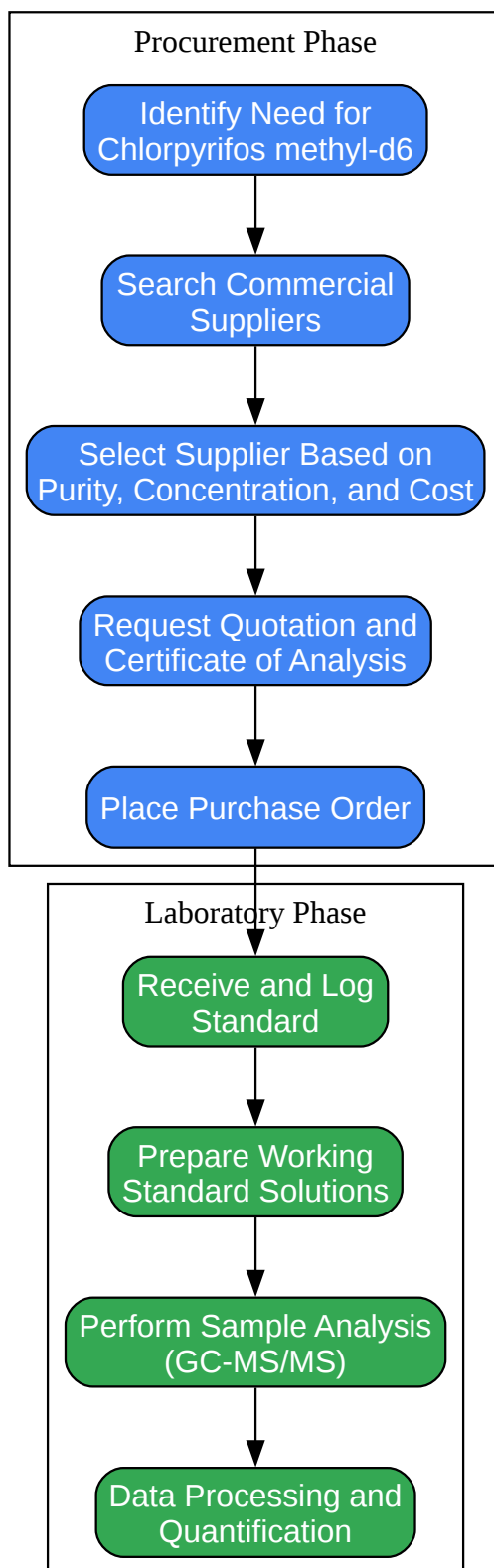
- Gas Chromatograph (GC) Conditions:
 - Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
 - Injector Temperature: 250°C.
 - Injection Mode: Splitless.
 - Oven Temperature Program:
 - Initial temperature: 80°C, hold for 1 minute.
 - Ramp to 180°C at 20°C/min.
 - Ramp to 280°C at 10°C/min, hold for 5 minutes.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Chlorpyrifos methyl: Monitor appropriate precursor and product ions (to be determined based on instrument optimization).

- **Chlorpyrifos methyl-d6**: Monitor the corresponding mass-shifted precursor and product ions.

Quantification

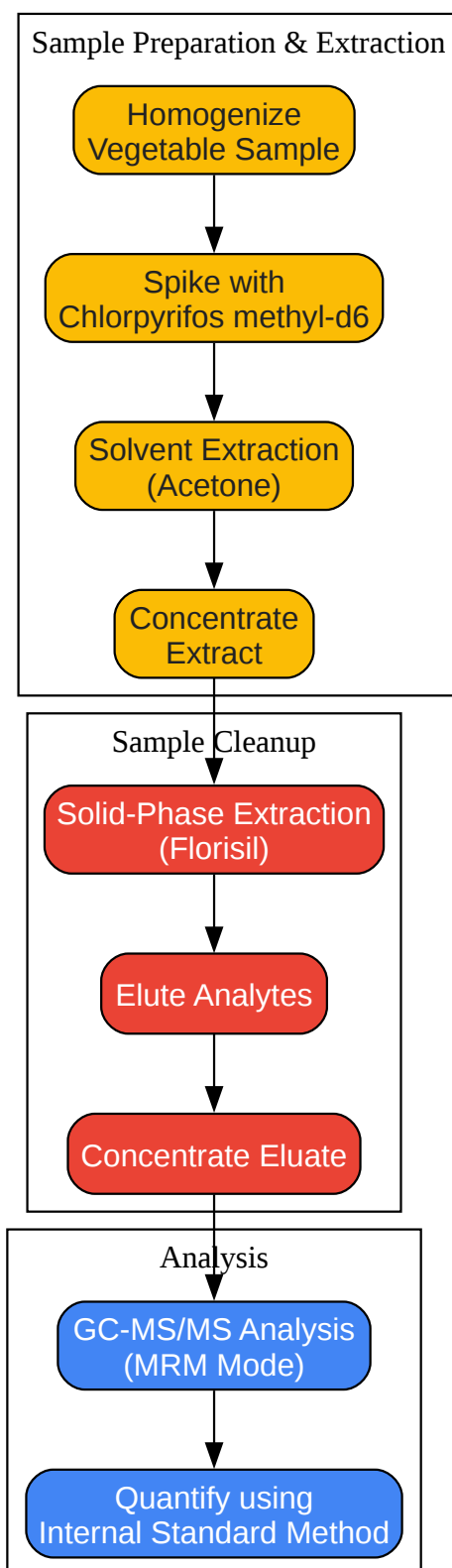
Construct a calibration curve by plotting the ratio of the peak area of Chlorpyrifos methyl to the peak area of the **Chlorpyrifos methyl-d6** internal standard against the concentration of the Chlorpyrifos methyl standards. Use this calibration curve to determine the concentration of Chlorpyrifos methyl in the unknown samples.

Visualizations



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Caption: Workflow for procuring and using **Chlorpyrifos methyl-d6**.



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Caption: Experimental workflow for Chlorpyrifos methyl analysis.

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- To cite this document: BenchChem. [Commercial Suppliers of Chlorpyrifos methyl-d₆: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12424245#commercial-suppliers-of-chlorpyrifos-methyl-d6]

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